

# A Comparative Analysis of Azo Dyes: Acid Yellow 172 vs. Acid Yellow 9

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Compound of Interest		
Compound Name:	C.I. Acid yellow 172	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, objective comparison of two single azo class acid dyes: Acid Yellow 172 and Acid Yellow 9. The information presented is curated for researchers, scientists, and professionals in drug development who utilize dyes in various applications, from textile dyeing to biological staining. This document summarizes key chemical and physical properties, performance data in textile applications, and available toxicological information. Experimental protocols for key performance indicators are also detailed to support further research and application development.

### **Chemical and Physical Properties**

A fundamental comparison of Acid Yellow 172 and Acid Yellow 9 begins with their distinct chemical structures and physical properties. While both are sodium salts of sulfonated azo dyes, their molecular composition, and thus their characteristics and performance, differ significantly.



Property	Acid Yellow 172	Acid Yellow 9
C.I. Name	Acid Yellow 172	Acid Yellow 9
C.I. Number	18969	13015
CAS Number	15792-51-5	2706-28-7
Molecular Formula	C22H16Cl2N5NaO6S2[1]	C12H9N3Na2O6S2[2]
Molecular Weight	604.42 g/mol [1]	401.33 g/mol [2]
Appearance	Yellow powder	Red-light yellow powder[2]
Solubility	Soluble in water	Insoluble in water, soluble in ethanol[2]

# **Performance in Textile Dyeing**

Both dyes are utilized for coloring protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1][2] Their performance in these applications can be evaluated based on various fastness properties, which indicate the durability of the color when subjected to different conditions.



Fastness Property	Acid Yellow 172 (ISO Standards)	Acid Yellow 9 (ISO Standards)
Light Fastness	6-7	3
Soaping (Fading)	4	5
Soaping (Staining)	5	1
Perspiration Fastness (Fading)	5	2
Perspiration Fastness (Staining)	4	1
Oxygen Bleaching	3-4	5
Fastness to Seawater (Fading)	5	1
Fastness to Seawater (Staining)	4-5	2

Note: Fastness is typically rated on a scale of 1 to 5 or 1 to 8 for light fastness, where a higher number indicates better fastness.

Based on available data, Acid Yellow 172 generally exhibits superior light fastness and better or comparable fastness to washing (soaping), perspiration, and seawater compared to Acid Yellow 9.

### **Spectral Properties**

The color of a dye is determined by its absorption of light in the visible spectrum.

Acid Yellow 9 is known to be an acid-base indicator, changing color with pH. In aqueous solutions, its color transitions from yellow to orange and then to red as the pH decreases.[3] Experimental UV-Vis spectra of 0.1 mM Acid Yellow 9 water solutions show a distinct peak around 390 nm at higher pH values, which disappears as a peak around 500 nm appears with decreasing pH.[3] In non-aqueous solutions, a narrower absorption peak is observed at 420 nm.[3]

Detailed publicly available UV-Vis spectral data for Acid Yellow 172 is less common.



## **Toxicological Information**

A critical aspect of dye selection is its toxicological profile.

Acid Yellow 9, also known as Fast Yellow AB, was formerly used as a food dye (E105) but is now forbidden for this use in the USA and Europe due to safety concerns.[3] The intraperitoneal LD50 in rats is reported as 2,000 mg/kg.[4] It is also listed as a skin and strong eye irritant.[4]

Specific LD50 data for Acid Yellow 172 is not readily available in the public domain, highlighting a gap in the comparative toxicological assessment of these two dyes. General toxicological testing for colorants includes acute toxicity (oral, dermal, inhalation), skin and eye irritation, and mutagenicity tests.[5]

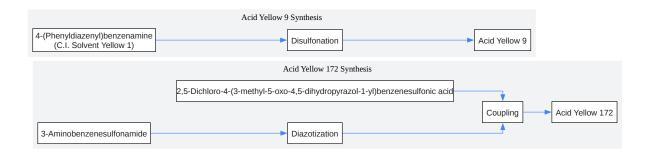
### **Manufacturing Process Overview**

The synthesis of both dyes involves diazotization and coupling reactions, which are common in the production of azo dyes.

Acid Yellow 172 is manufactured by the diazotization of 3-Aminobenzenesulfonamide, followed by coupling with 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid. [1]

Acid Yellow 9 is produced by the disulfonation of 4-(Phenyldiazenyl)benzenamine (C.I. Solvent Yellow 1).[2]





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Manufacturing workflow for Acid Yellow 172 and Acid Yellow 9.

# **Experimental Protocols**

The following are generalized experimental protocols for key performance tests based on industry standards.

#### **Protocol for Dyeing Polyamide Fabric**

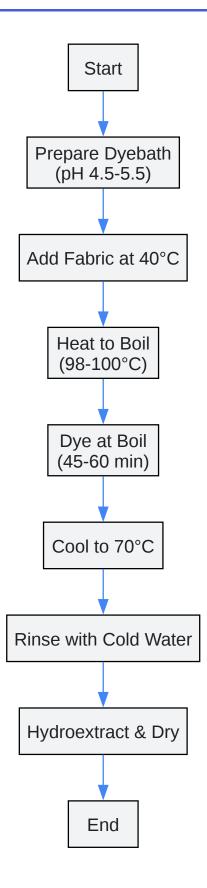
This protocol describes a standard exhaust dyeing method for polyamide (nylon) fabrics with acid dyes.

- Preparation of the Dyebath:
  - Prepare a dyebath with a liquor-to-goods ratio of 20:1 (20 parts water to 1 part fabric by weight).
  - Add a wetting agent (e.g., 0.5 g/L) and a leveling agent (e.g., 1 g/L) to the water.
  - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.



- Add the pre-dissolved acid dye to the dyebath. The amount of dye is calculated as a
  percentage of the weight of the fabric (e.g., 1% owf).
- · Dyeing Process:
  - Introduce the wetted polyamide fabric into the dyebath at 40°C.
  - Raise the temperature to the boil (98-100°C) at a rate of 1-2°C per minute.
  - Continue dyeing at the boil for 45-60 minutes, ensuring the fabric is fully immersed and agitated.
- · Rinsing and Drying:
  - Cool the dyebath to 70°C.
  - Remove the fabric and rinse thoroughly with cold water until the water runs clear.
  - Hydroextract and dry the fabric at a temperature not exceeding 100°C.





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Experimental workflow for dyeing polyamide fabric with acid dyes.



#### **Protocol for Light Fastness Test (ISO 105-B02)**

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

- Specimen Preparation:
  - Mount a specimen of the dyed fabric on a sample holder.
  - Partially cover the specimen with an opaque mask.
- Reference Materials:
  - Simultaneously expose a set of blue wool references (ISO 1 to 8) under the same conditions.
- Exposure:
  - Place the samples in a xenon arc fading lamp apparatus.
  - Expose the specimens to the light source under controlled conditions of temperature and humidity.
- Assessment:
  - Periodically inspect the specimens and the blue wool references.
  - The light fastness is rated by comparing the change in color of the test specimen with that
    of the blue wool references using a grey scale for assessing change in color. The rating
    corresponds to the number of the blue wool reference that shows a similar degree of
    fading.

#### Protocol for Wash Fastness Test (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic or commercial laundering procedures.

Specimen Preparation:



- Prepare a composite specimen by sewing a piece of the dyed fabric to a multifibre adjacent fabric.
- Washing Procedure:
  - Place the composite specimen in a stainless-steel container with a specified number of steel balls (to provide mechanical action).
  - Add a specified volume of a standard soap solution.
  - Treat the specimen in a laundering machine at a specified temperature and for a specified time (e.g., 40°C for 30 minutes).
- Rinsing and Drying:
  - Rinse the specimen thoroughly in cold water.
  - Separate the dyed fabric from the multifibre fabric and dry them.
- Assessment:
  - Assess the change in color of the dyed specimen using the grey scale for assessing change in color.
  - Assess the degree of staining on the different components of the multifibre adjacent fabric using the grey scale for assessing staining.

A decision-making workflow for selecting between the two dyes.

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#### References

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